

Solubility of 1-(4-Vinylphenyl)ethanone in different solvents

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Compound of Interest

Compound Name: 1-(4-Vinylphenyl)ethanone

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An In-depth Technical Guide to the Solubility of 1-(4-Vinylphenyl)ethanone

For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a detailed overview of the solubility characteristics of **1-(4-Vinylphenyl)ethanone** (also known as 4-vinylacetophenone), a key monomer in the synthesis of specialized polymers. Due to the limited availability of direct quantitative solubility data for this compound, this document leverages data from structurally analogous compounds to provide a robust estimation of its solubility in various common solvents. Furthermore, this guide outlines detailed experimental protocols for determining the solubility of organic compounds and presents a logical workflow for these procedures.

Introduction

1-(4-Vinylphenyl)ethanone is a bifunctional organic molecule featuring both a vinyl group and a ketone. This unique structure makes it a valuable monomer for polymerization, leading to the creation of polymers with tailored properties for applications in photoresists and other advanced materials.^[1] Understanding the solubility of this compound is critical for its synthesis, purification, and polymerization processes, as well as for the formulation of products in which it is a component.

Estimated Solubility of 1-(4-Vinylphenyl)ethanone

Direct, experimentally determined quantitative solubility data for **1-(4-Vinylphenyl)ethanone** in a range of common solvents is not readily available in published literature. However, the solubility of structurally similar compounds can provide valuable insights. The following table presents the mole fraction solubility of 1-(3-nitrophenyl)ethanone and 1-(4-nitrophenyl)ethanone in nine organic solvents at various temperatures.^[2] Given the structural similarities, it is anticipated that **1-(4-Vinylphenyl)ethanone** would exhibit comparable solubility trends.

Disclaimer: The following data is for 1-(3-nitrophenyl)ethanone and 1-(4-nitrophenyl)ethanone and should be considered as an estimation for the solubility of **1-(4-Vinylphenyl)ethanone**.

Table 1: Mole Fraction Solubility of 1-(3-nitrophenyl)ethanone and 1-(4-nitrophenyl)ethanone in Various Solvents at Different Temperatures^[2]

| Solvent | Temperature (K) | 1-(3-nitrophenyl)ethane (Mole Fraction) | 1-(4-nitrophenyl)ethane (Mole Fraction) |
|---------------|-----------------|---|---|
| Acetone | 278.15 | 0.2283 | 0.1183 |
| | 288.15 | 0.2891 | 0.1552 |
| | 298.15 | 0.3596 | 0.2001 |
| | 308.15 | 0.4411 | 0.2543 |
| | 318.15 | 0.5352 | 0.3195 |
| Acetonitrile | 278.15 | 0.1589 | 0.0956 |
| | 288.15 | 0.2057 | 0.1258 |
| | 298.15 | 0.2613 | 0.1627 |
| | 308.15 | 0.3271 | 0.2078 |
| | 318.15 | 0.4045 | 0.2621 |
| Ethyl Acetate | 278.15 | 0.1533 | 0.0789 |
| | 288.15 | 0.1989 | 0.1045 |
| | 298.15 | 0.2527 | 0.1363 |
| | 308.15 | 0.3163 | 0.1755 |
| | 318.15 | 0.3912 | 0.2234 |
| Toluene | 278.15 | 0.1056 | 0.0521 |
| | 288.15 | 0.1398 | 0.0703 |
| | 298.15 | 0.1811 | 0.0932 |
| | 308.15 | 0.2307 | 0.1219 |
| | 318.15 | 0.2901 | 0.1578 |
| Methanol | 278.15 | 0.0654 | 0.0389 |
| | 288.15 | 0.0889 | 0.0537 |

| | | | |
|-------------|--------|--------|--------|
| 298.15 | 0.1183 | 0.0732 | |
| 308.15 | 0.1552 | 0.0986 | |
| 318.15 | 0.2017 | 0.1311 | |
| Ethanol | 278.15 | 0.0521 | 0.0301 |
| 288.15 | 0.0713 | 0.0423 | |
| 298.15 | 0.0956 | 0.0589 | |
| 308.15 | 0.1264 | 0.0799 | |
| 318.15 | 0.1653 | 0.1067 | |
| n-Propanol | 278.15 | 0.0432 | 0.0245 |
| 288.15 | 0.0598 | 0.0346 | |
| 298.15 | 0.0807 | 0.0481 | |
| 308.15 | 0.1073 | 0.0659 | |
| 318.15 | 0.1409 | 0.0892 | |
| Isopropanol | 278.15 | 0.0411 | 0.0223 |
| 288.15 | 0.0569 | 0.0314 | |
| 298.15 | 0.0773 | 0.0438 | |
| 308.15 | 0.1034 | 0.0602 | |
| 318.15 | 0.1365 | 0.0815 | |
| Cyclohexane | 278.15 | 0.0031 | 0.0018 |
| 288.15 | 0.0045 | 0.0027 | |
| 298.15 | 0.0065 | 0.004 | |
| 308.15 | 0.0093 | 0.0058 | |
| 318.15 | 0.0131 | 0.0084 | |

Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments to determine the solubility of a solid organic compound like **1-(4-Vinylphenyl)ethanone**.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a non-volatile solute in a volatile solvent.

Objective: To determine the mass of solute that can be dissolved in a given mass or volume of solvent at a specific temperature.

Materials:

- **1-(4-Vinylphenyl)ethanone**
- Selected solvent(s)
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials
- Drying oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **1-(4-Vinylphenyl)ethanone** to a known volume or mass of the chosen solvent in a sealed container.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature.

- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid is necessary to confirm saturation.
- Sample Withdrawal and Filtration:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or temperature-equilibrated pipette to prevent precipitation.
 - Immediately filter the solution using a syringe filter into a pre-weighed, dry evaporating dish or vial.
- Solvent Evaporation:
 - Place the evaporating dish or vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
- Mass Determination:
 - Once the solvent has completely evaporated, cool the container in a desiccator to room temperature.
 - Weigh the container with the dried solute.
- Calculation:
 - The mass of the dissolved solute is the final mass of the container minus its initial tare mass.
 - Solubility can then be expressed in various units, such as grams of solute per 100 g of solvent, or moles of solute per liter of solution.

UV-Vis Spectrophotometry Method

This method is suitable for compounds that have a chromophore and absorb light in the UV-Vis spectrum.

Objective: To determine the concentration of a solute in a saturated solution by measuring its absorbance of light.

Materials:

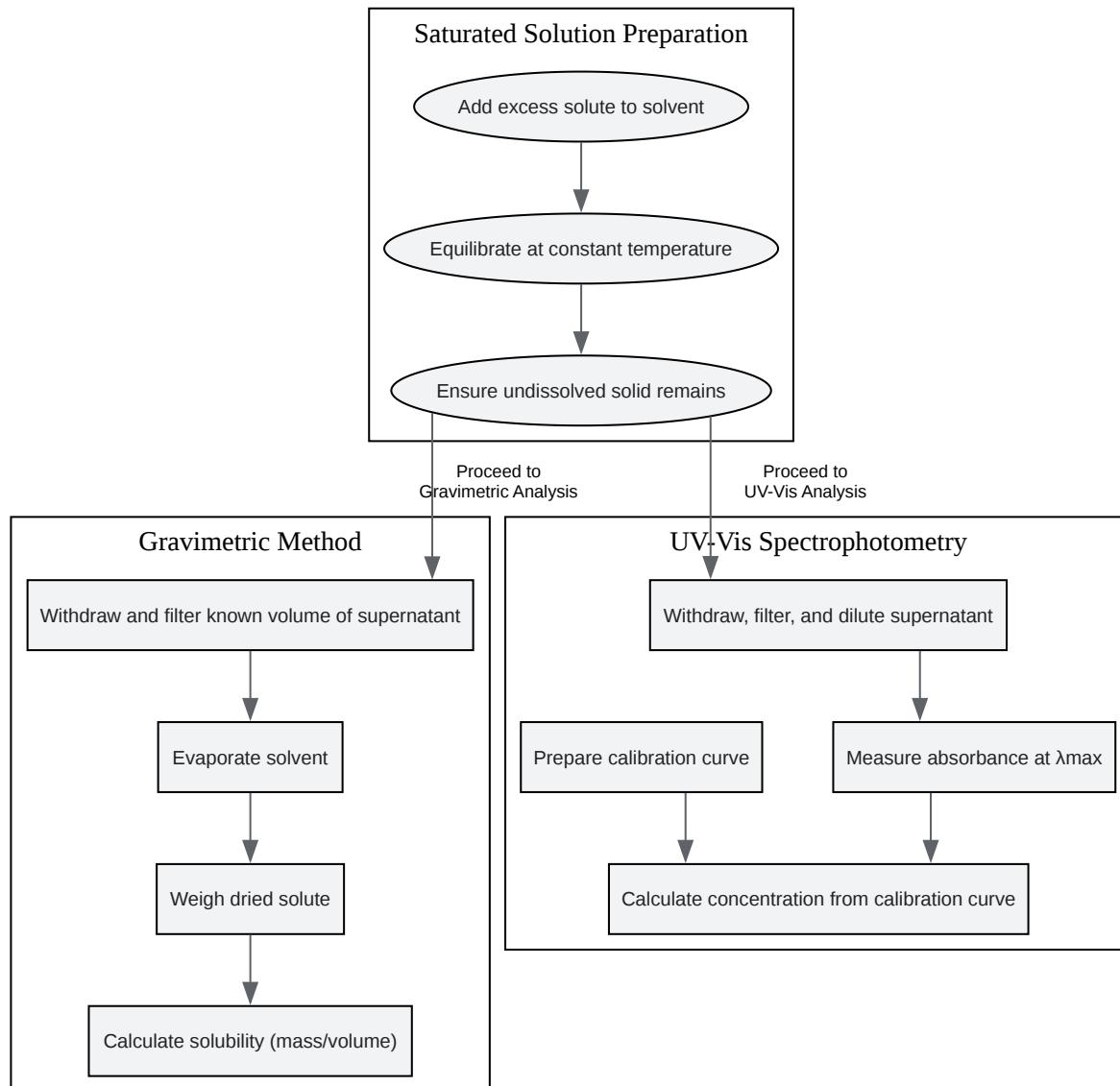
- **1-(4-Vinylphenyl)ethanone**
- Selected solvent(s) (must be transparent in the wavelength range of interest)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus

Procedure:

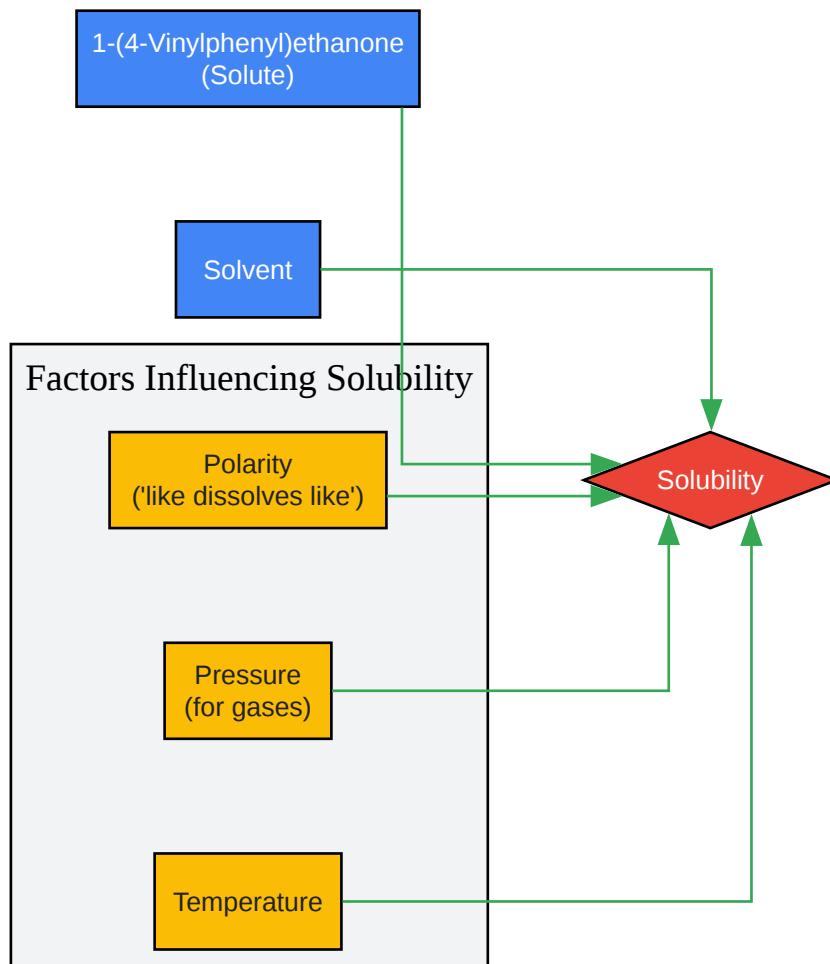
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **1-(4-Vinylphenyl)ethanone** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a graph of absorbance versus concentration. According to the Beer-Lambert law, this should yield a linear relationship.
- Preparation of a Saturated Solution:
 - Follow the same procedure as in the gravimetric method (Step 1) to prepare a saturated solution at a constant temperature.

- Sample Withdrawal and Dilution:
 - Withdraw a known volume of the clear, saturated supernatant and filter it.
 - Dilute the saturated solution with a known volume of the solvent to bring the absorbance into the linear range of the calibration curve.
- Absorbance Measurement:
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility of the compound.

Diagrams

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Caption: Experimental workflow for determining solubility.



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Caption: Factors influencing the solubility of a compound.

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References

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